

# Navigating the Safe Handling of 3-Bromo-1-propanol: A Technical Safety Guide

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## Compound of Interest

Compound Name: 3-Bromo-1-propanol

Cat. No.: B121458

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **3-Bromo-1-propanol** (CAS No. 627-18-9), a versatile intermediate in organic synthesis. Adherence to strict safety protocols is paramount when handling this compound due to its potential hazards. This document outlines the known risks, proper handling procedures, and emergency responses to ensure a safe laboratory environment.

## Core Safety Data at a Glance

A clear understanding of **3-Bromo-1-propanol**'s physical and chemical properties is the foundation of its safe use. The following tables summarize the key quantitative data sourced from various safety data sheets.

## Physicochemical Properties

Property	Value	Source
Molecular Formula	C <sub>3</sub> H <sub>7</sub> BrO	[1][2]
Molecular Weight	138.99 g/mol	[1][2][3]
Appearance	Clear colorless to light yellow liquid	[1][2][3]
Density	1.537 g/cm <sup>3</sup> at 25 °C	[1]
Boiling Point	175.3 ± 0.0 °C at 760 mmHg	[2]
Flash Point	65 °C (149 °F) - closed cup	
Vapor Pressure	0.1 mmHg	[3]
Water Solubility	50 to 100 mg/mL at 70 °F (21 °C)	[3]
Refractive Index	1.4865-1.4925 @ 20°C	[4]

## Toxicological Data

Hazard	Classification	Source
Acute Toxicity, Oral	Category 4 (Harmful if swallowed)	[3][5]
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)	[6]
Serious Eye Damage/Eye Irritation	Category 1 (Causes serious eye damage)	[3][5]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (May cause respiratory irritation)	[6]

## GHS Hazard and Precautionary Statements

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication.

## Hazard (H) Statements

- H302: Harmful if swallowed.[\[1\]](#)[\[3\]](#)[\[5\]](#)
- H315: Causes skin irritation.[\[1\]](#)[\[3\]](#)
- H318: Causes serious eye damage.[\[1\]](#)[\[3\]](#)[\[5\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[3\]](#)
- H341: Suspected of causing genetic defects.[\[1\]](#)

## Precautionary (P) Statements

A selection of key precautionary statements includes:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[1\]](#)[\[6\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[1\]](#)[\[3\]](#)[\[5\]](#)
- P301 + P317: IF SWALLOWED: Get medical help.[\[5\]](#)
- P305 + P354 + P338: IF IN EYES: Immediately rinse with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[5\]](#)

## Experimental Protocols for Safety Data Determination

While specific experimental details for **3-Bromo-1-propanol** are not publicly available in standard Safety Data Sheets, the methodologies for determining key safety parameters generally follow standardized guidelines, such as those established by the OECD (Organisation for Economic Co-operation and Development) or equivalent regulatory bodies.

- Flash Point Determination: The flash point of a volatile material is the lowest temperature at which its vapors will ignite in air when given an ignition source. The closed-cup method, as cited for **3-Bromo-1-propanol**, involves heating the substance in a sealed container and introducing a flame periodically to the vapor space. This method prevents the loss of volatile

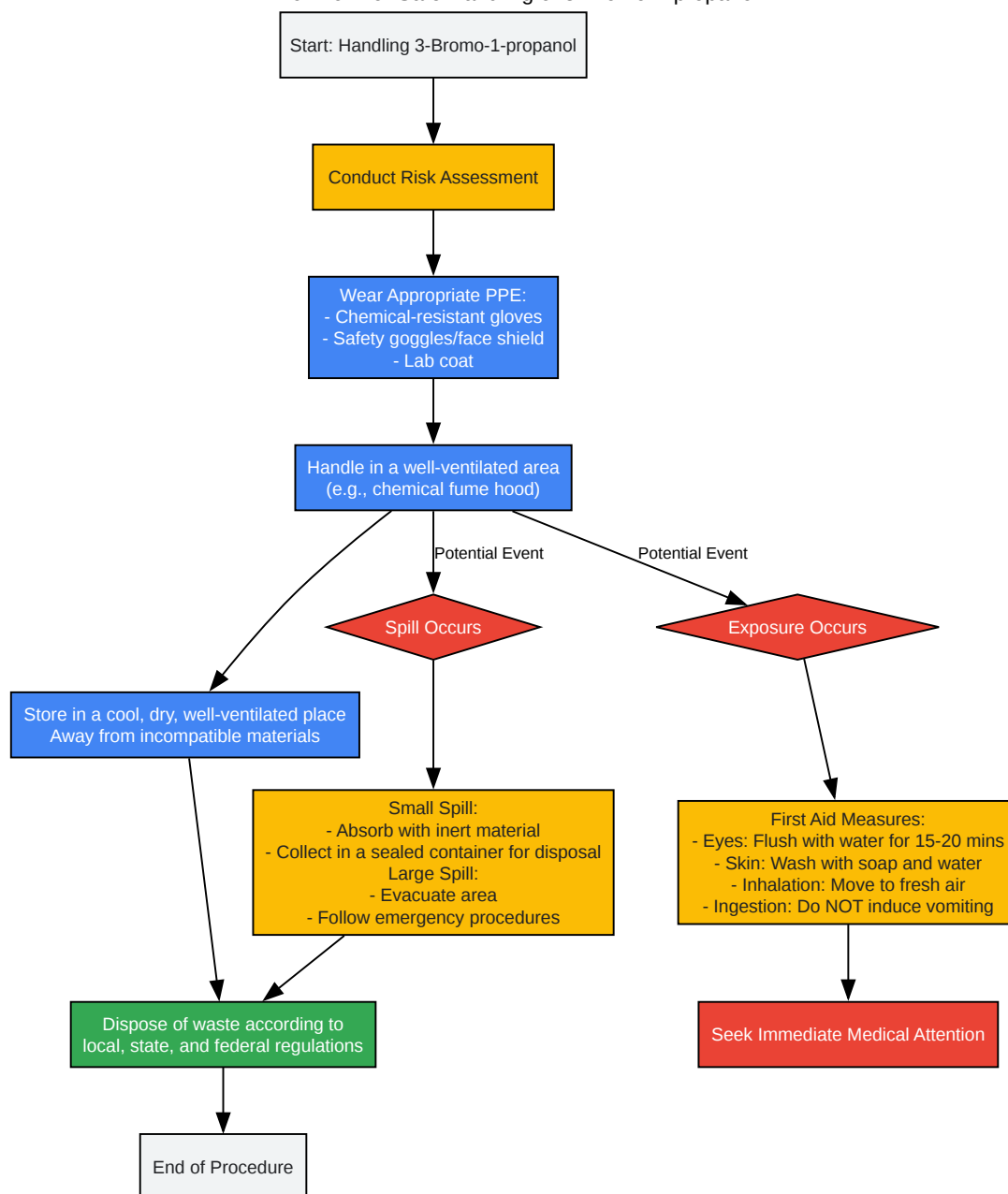
components and generally gives a lower, more conservative (safer) value than an open-cup method.

- Acute Oral Toxicity (LD50): This is typically determined using studies in animal models, such as rats. A common method is the Up-and-Down Procedure (UDP) (OECD Test Guideline 425). This method involves dosing animals one at a time. If an animal survives, the dose for the next animal is increased; if it dies, the dose is decreased. This approach minimizes the number of animals required to obtain a statistically valid estimate of the LD50 value (the dose lethal to 50% of the test population).

## Safe Handling and Emergency Procedures Workflow

Proper handling and being prepared for emergencies are critical. The following diagram illustrates the logical workflow for the safe use of **3-Bromo-1-propanol**.

## Workflow for Safe Handling of 3-Bromo-1-propanol

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Caption: Logical workflow for the safe handling and emergency response for **3-Bromo-1-propanol**.

## Detailed First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15-20 minutes, occasionally lifting the upper and lower eyelids.[6][7] Remove contact lenses if present and easy to do.[3][5][6] Continue rinsing. Seek immediate medical attention.[3][6]
- Skin Contact: Immediately wash the affected area with soap and plenty of water.[1][3][7] Remove contaminated clothing.[3][7] If skin irritation occurs, get medical advice/attention.[6]
- Inhalation: Move the individual to fresh air.[1][6][7] If breathing is difficult, provide oxygen and seek medical attention.[7]
- Ingestion: Do NOT induce vomiting.[7] If the person is conscious, rinse their mouth with water.[1][7] Seek immediate medical attention.[1]

## Firefighting and Accidental Release Measures

- Firefighting: This compound is combustible.[3][8] Use a dry chemical, carbon dioxide, or Halon extinguisher to control fires.[3][5][8] Wear self-contained breathing apparatus for firefighting if necessary.[1][5]
- Accidental Release: For small spills, use absorbent paper or other inert material to pick up the liquid.[3][6][8] Seal the absorbent material and any contaminated clothing in a vapor-tight plastic bag for disposal.[3][8] Wash the contaminated surface with a soap and water solution.[3][8] For larger spills, evacuate the area and follow institutional emergency procedures.[7]

## Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **3-Bromo-1-propanol**.

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[3][8][9]

- Hand Protection: Chemical-resistant gloves (e.g., Viton, Butyl rubber, Neoprene) are recommended.[8][9] Always inspect gloves before use.
- Skin and Body Protection: Wear a lab coat or other impervious clothing to prevent skin contact.[1][9]
- Respiratory Protection: Handling should occur in a chemical fume hood.[7] If there is a risk of inhalation, a NIOSH-approved respirator with an organic vapor cartridge may be necessary.[3][8]

## Storage and Stability

- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container.[1][9] It is recommended to store this material in a refrigerator.[8]
- Stability: **3-Bromo-1-propanol** may be sensitive to prolonged exposure to light.[5]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[6][10]

This guide is intended to provide essential safety information for trained professionals. Always consult the most current and complete Safety Data Sheet from your supplier before use and adhere to all institutional and regulatory safety protocols.

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